

# 3-Ethyl-3-methylhexane chemical properties and structure

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## Compound of Interest

Compound Name: **3-Ethyl-3-methylhexane**

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An In-Depth Technical Guide to **3-Ethyl-3-methylhexane**: Structure, Properties, and Synthesis

## Introduction

**3-Ethyl-3-methylhexane** is a saturated, branched-chain alkane, a member of the nonane isomer family with the molecular formula  $C_9H_{20}$ .<sup>[1][2][3]</sup> As a chiral molecule, it possesses a unique three-dimensional structure that, along with its specific physicochemical properties, makes it a valuable compound in several scientific and industrial domains. This guide provides a comprehensive overview of **3-Ethyl-3-methylhexane**, delving into its molecular structure, chemical and physical properties, spectroscopic signature, synthesis, and applications. The content is tailored for researchers, scientists, and professionals in drug development and chemical synthesis who require a detailed understanding of this specific hydrocarbon. Its primary applications include serving as a reference standard in analytical chemistry, particularly gas chromatography, and its use in studies related to fuel properties and hydrocarbon behavior.  
<sup>[1][2][4]</sup>

## Molecular Structure and Stereoisomerism

The systematic IUPAC name, **3-Ethyl-3-methylhexane**, precisely describes its molecular architecture.<sup>[5]</sup> The parent chain is a six-carbon alkane ("hexane").<sup>[6][7]</sup> Attached to the third carbon atom of this chain are two substituents: an ethyl group ( $-CH_2CH_3$ ) and a methyl group ( $-CH_3$ ).<sup>[8]</sup> This substitution pattern results in a tertiary quaternary carbon at the C3 position.

All carbon atoms within the **3-Ethyl-3-methylhexane** molecule are  $sp^3$  hybridized, leading to a tetrahedral geometry around each carbon with bond angles approximating  $109.5^\circ$ .<sup>[6][9]</sup> The molecule consists exclusively of C-C and C-H single bonds, which are characterized by free rotation, allowing the molecule to adopt numerous conformations.<sup>[9]</sup>

As one of the structural isomers of nonane ( $C_9H_{20}$ ), it shares the same molecular formula with other nonane isomers but has a distinct connectivity of atoms.<sup>[2][10]</sup>

Caption: 2D chemical structure of **3-Ethyl-3-methylhexane**.

## Physicochemical Properties

The physical and chemical properties of **3-Ethyl-3-methylhexane** are characteristic of a branched alkane of its molecular weight. It is a colorless liquid at room temperature.<sup>[1]</sup> Due to its nonpolar nature, it is insoluble in water but readily soluble in nonpolar organic solvents such as hexane and toluene.<sup>[1][2]</sup> A summary of its key properties is presented below.

Property	Value	Source(s)
IUPAC Name	3-Ethyl-3-methylhexane	[5]
Synonyms	3-Methyl-3-ethylhexane	[1][3]
CAS Number	3074-76-8	[3][11]
Molecular Formula	C <sub>9</sub> H <sub>20</sub>	[3][11][12]
Molar Mass	128.26 g/mol	[3][5][13]
Density	0.724 g/cm <sup>3</sup>	[11][14]
Boiling Point	140.7 °C at 760 mmHg	[11][12][14]
Melting Point	-112.99 °C	[11]
Flash Point	29.2 °C	[11][12][14]
Vapor Pressure	7.56 mmHg at 25 °C	[11]
Refractive Index	1.4120	[11][12]
SMILES	CCCC(C)(CC)CC	[1][5]
InChIKey	CYWROHZCELEGSE-UHFFFAOYSA-N	[3][5]

## Spectroscopic Profile

The structural features of **3-Ethyl-3-methylhexane** can be elucidated using various spectroscopic techniques.

- **<sup>1</sup>H and <sup>13</sup>C NMR Spectroscopy:** The molecule lacks symmetry, meaning each carbon and its attached protons are in a unique chemical environment. Therefore, the <sup>13</sup>C NMR spectrum is expected to show nine distinct signals, all in the upfield region characteristic of sp<sup>3</sup>-hybridized carbons in alkanes.[15] Similarly, the <sup>1</sup>H NMR spectrum would be complex, with multiple overlapping multiplets due to the chemically non-equivalent protons and their spin-spin coupling.

- Mass Spectrometry (MS): In electron ionization mass spectrometry, **3-Ethyl-3-methylhexane** would exhibit a molecular ion peak ( $M^+$ ) at  $m/z = 128$ . The fragmentation pattern would be dominated by the cleavage of C-C bonds to form the most stable carbocations. Key fragments would likely arise from the loss of methyl (M-15) and ethyl (M-29) radicals.[3][5]
- Infrared (IR) Spectroscopy: The IR spectrum is typical for an alkane, showing strong C-H stretching vibrations just below  $3000\text{ cm}^{-1}$  and C-H bending vibrations for methyl ( $-\text{CH}_3$ ) and methylene ( $-\text{CH}_2$ ) groups around  $1465\text{ cm}^{-1}$  and  $1375\text{ cm}^{-1}$ .[5]

## Synthesis and Reactivity

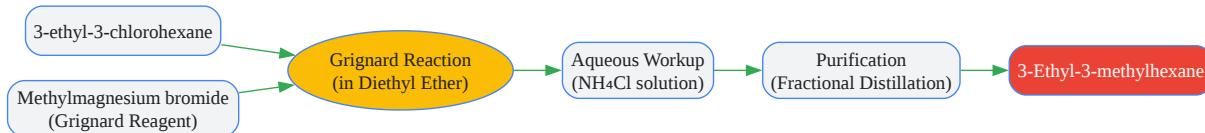
### Synthetic Pathways

One of the most direct methods for synthesizing **3-Ethyl-3-methylhexane** is through a Grignard reaction. This involves the reaction of a suitable Grignard reagent with a tertiary haloalkane. Specifically, methylmagnesium bromide can be reacted with 3-ethyl-3-chlorohexane to yield the target compound.[11]

### Experimental Protocol: Grignard Synthesis

- Preparation of Grignard Reagent: In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), magnesium turnings are covered with anhydrous diethyl ether. A solution of methyl bromide in diethyl ether is added dropwise. The reaction is initiated (sometimes with gentle heating or a crystal of iodine) and proceeds under reflux until the magnesium is consumed, forming a solution of methylmagnesium bromide.
- Reaction with Haloalkane: The solution of the Grignard reagent is cooled in an ice bath. A solution of 3-ethyl-3-chlorohexane in anhydrous diethyl ether is then added dropwise with stirring. The reaction mixture is allowed to warm to room temperature and then refluxed for several hours to ensure the reaction goes to completion.
- Workup and Purification: The reaction is quenched by the slow, careful addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ), and filtered.

- Isolation: The solvent is removed under reduced pressure (rotary evaporation). The resulting crude product, **3-Ethyl-3-methylhexane**, is then purified by fractional distillation to yield the pure alkane.

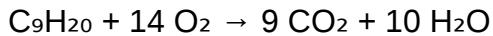


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Caption: Workflow for the synthesis of **3-Ethyl-3-methylhexane**.

## Chemical Reactivity

As a saturated alkane, **3-Ethyl-3-methylhexane** is generally unreactive. Its most significant reaction is combustion, where it reacts with oxygen to produce carbon dioxide and water, releasing a substantial amount of energy.[9]



Under specific conditions, such as in the presence of a suitable catalyst, the C-H bonds of **3-Ethyl-3-methylhexane** can undergo functionalization. However, the presence of multiple primary, secondary, and tertiary C-H bonds with similar reactivity makes achieving high regioselectivity a significant synthetic challenge.[16]

## Applications in Research and Industry

The well-defined structure and properties of **3-Ethyl-3-methylhexane** make it useful in several areas:

- Analytical Reference Standard: It is frequently used as a reference compound in gas chromatography (GC) for the identification and quantification of hydrocarbons in complex mixtures like gasoline.[1][4] Its retention index is a known value used for calibrating GC systems.[17]

- Fuel Science: The study of branched alkanes is crucial for understanding fuel performance. The highly branched structure of **3-Ethyl-3-methylhexane** contributes to a higher octane rating, which is a measure of a fuel's resistance to knocking during combustion.[2]
- Chemical Intermediate and Solvent: In laboratory settings, it can be used as a nonpolar solvent or as a starting material for the synthesis of other functionalized organic molecules. [2]

## Safety and Handling

**3-Ethyl-3-methylhexane** is a flammable liquid and vapor. It should be handled in a well-ventilated area, away from heat, sparks, and open flames.[18] It is also classified as an aspiration hazard, meaning it can be fatal if swallowed and enters the airways.[19]

- Handling: Use personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[18] Ensure adequate ventilation, and use only non-sparking tools.[20]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[21]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

## Conclusion

**3-Ethyl-3-methylhexane** serves as an important model compound for a branched-chain alkane. Its well-characterized structure and physicochemical properties underpin its utility as an analytical standard and in fundamental hydrocarbon research. While its reactivity is limited, its synthesis and potential for selective functionalization present interesting challenges and opportunities in organic chemistry. A thorough understanding of its properties, handling requirements, and spectroscopic characteristics is essential for its safe and effective use in scientific and industrial applications.

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